

Proper Disposal Procedures for 5-Bromo-1,2,3-triazine

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Compound of Interest

Compound Name: 5-Bromo-1,2,3-triazine

Cat. No.: B172147

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Disclaimer: This document provides guidance on the proper disposal of **5-Bromo-1,2,3-triazine** based on its known hazards and general best practices for laboratory chemical waste management. A specific Safety Data Sheet (SDS) for this compound was not located; therefore, these procedures are derived from established protocols for hazardous halogenated organic compounds. Always consult with your institution's Environmental Health and Safety (EHS) department for specific requirements and procedures in your location.

Immediate Safety and Hazard Identification

5-Bromo-1,2,3-triazine is a hazardous chemical that requires careful handling to avoid exposure. Personal Protective Equipment (PPE) is mandatory when handling this compound or its waste.

Essential Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If aerosols or dusts are generated, a respirator may be necessary.

Primary Hazards: Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **5-Bromo-1,2,3-triazine** is classified with the following hazards[1][2]:

- Harmful if swallowed (Acute toxicity, oral).
- Harmful in contact with skin (Acute toxicity, dermal).
- Harmful if inhaled (Acute toxicity, inhalation).
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Summary of Chemical and Hazard Data

The following table summarizes key quantitative and qualitative data for **5-Bromo-1,2,3-triazine**.

Property	Value	Reference
Molecular Formula	C ₃ H ₂ BrN ₃	[1][2]
Molecular Weight	159.97 g/mol	[1][2]
CAS Number	114078-88-5	[1][2]
Appearance	Solid (Assumed based on molecular weight and structure)	
GHS Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H335: May cause respiratory irritation	[1][2]

Detailed Disposal Protocol

The disposal of **5-Bromo-1,2,3-triazine** must be managed as a hazardous waste stream. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

Step 1: Waste Segregation

- **5-Bromo-1,2,3-triazine** is a halogenated organic compound.
- It must be collected in a waste container specifically designated for halogenated organic waste.
- Do not mix with non-halogenated organic solvents, strong acids, strong bases, strong oxidizing agents, or reactive metals.

Step 2: Waste Collection and Container Management

- **Container Selection:** Use a chemically compatible container, typically a high-density polyethylene (HDPE) or glass bottle with a secure, tight-fitting cap. The original container is often the best choice for waste accumulation if it is in good condition.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "Waste **5-Bromo-1,2,3-triazine**". List all components if it is a solution. The label should also clearly indicate the hazards (e.g., "Toxic," "Irritant").
- **Storage:**
 - Keep the waste container closed at all times, except when adding waste.
 - Store the container in a designated, well-ventilated, and secure satellite accumulation area.
 - Store in secondary containment (e.g., a chemical-resistant tray) to contain any potential leaks or spills.

Step 3: Disposal of Contaminated Materials

- Any materials grossly contaminated with **5-Bromo-1,2,3-triazine**, such as pipette tips, gloves, or absorbent pads used for spills, should be collected in a sealed, labeled bag or container and disposed of as solid hazardous waste.
- Empty containers that once held **5-Bromo-1,2,3-triazine** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as halogenated hazardous waste. After rinsing, the defaced container may be disposed of according to your institution's procedures for empty chemical containers.

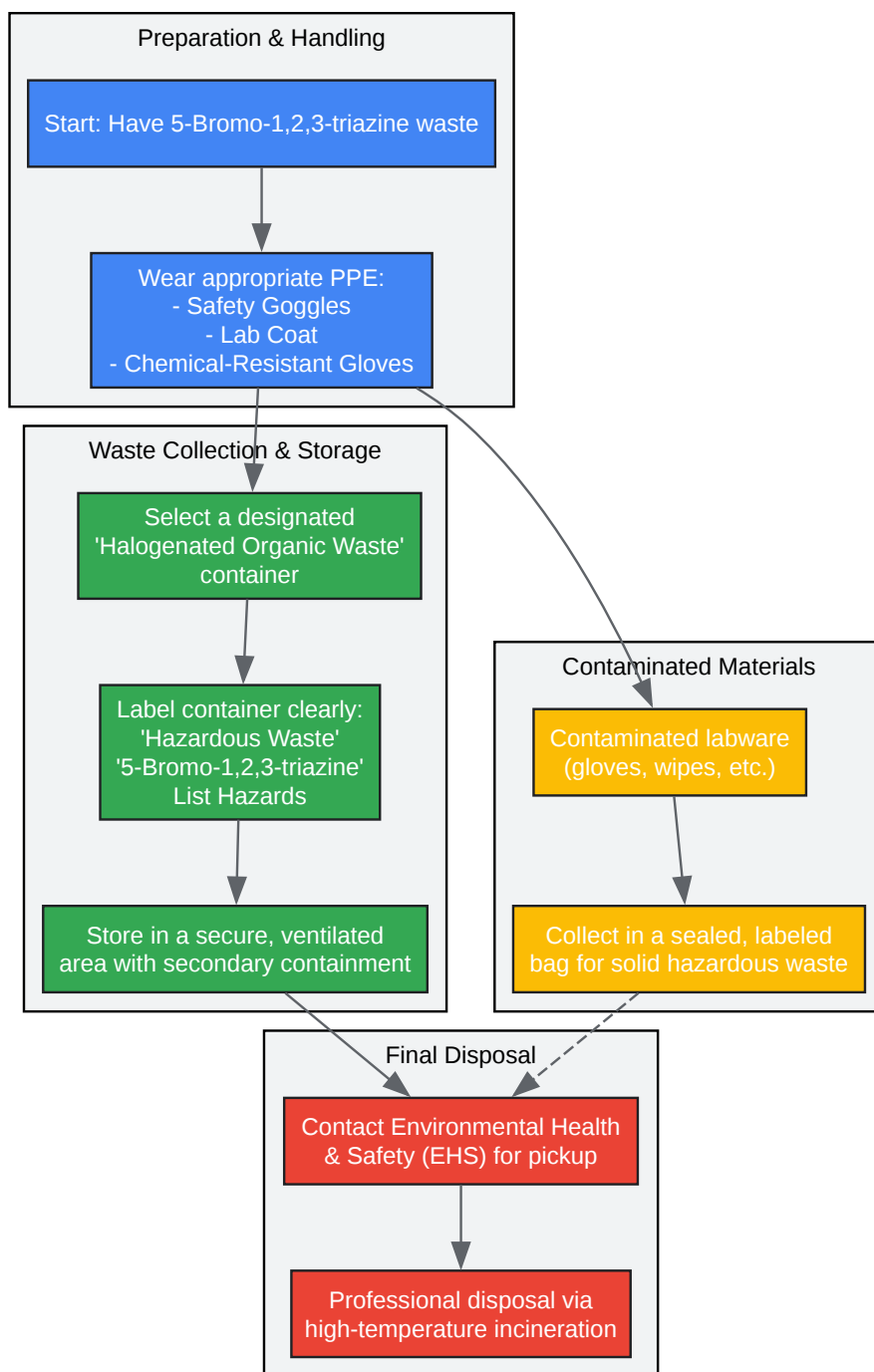
Step 4: Arranging for Final Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste container.
- Do not attempt to transport the hazardous waste off-site yourself.
- The final disposal method for halogenated organic waste is typically high-temperature incineration at a licensed hazardous waste facility.

Visual Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **5-Bromo-1,2,3-triazine**.

Disposal Workflow for 5-Bromo-1,2,3-triazine



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Caption: Disposal workflow for **5-Bromo-1,2,3-triazine**.

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